

L82 Inhibitor: Detailed Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: L82

Cat. No.: B10855116

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These application notes provide comprehensive technical information and detailed protocols for the use of **L82**, a selective and uncompetitive inhibitor of human DNA Ligase I (LigI). **L82** targets the final step of DNA ligation, phosphodiester bond formation, making it a valuable tool for studying DNA replication and repair mechanisms.^[1] It has demonstrated anti-proliferative activity in various cancer cell lines.

Chemical Properties and Solubility

The **L82** inhibitor is a yellow to orange solid with the chemical formula $C_{11}H_8ClN_5O_4$ and a molecular weight of 309.67 g/mol.^[2] Proper dissolution is critical for experimental success. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions.

Data Presentation: **L82** Inhibitor Solubility

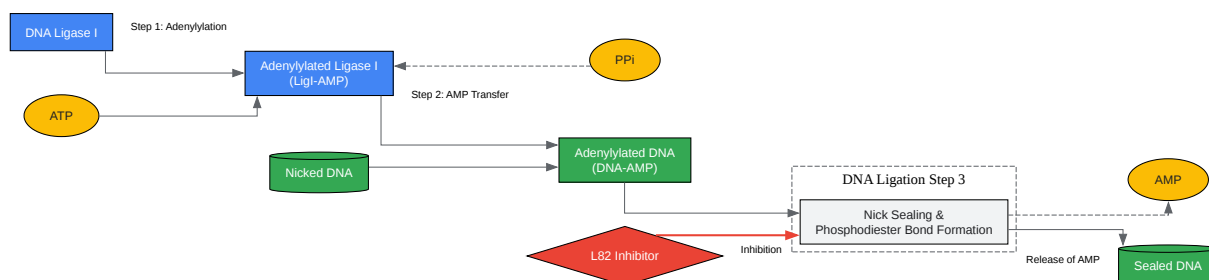
Solvent	Solubility	Molar Concentration (approx.)	Notes
DMSO	33.33 mg/mL[2]	107.63 mM[2]	Ultrasonic agitation may be required for complete dissolution. It is highly recommended to use a fresh, anhydrous grade of DMSO as the solvent is hygroscopic and absorbed water can significantly impact solubility.[2]
Water	Insoluble	-	
Ethanol	Insoluble	-	

A related, more potent and selective DNA Ligase I inhibitor, **L82-G17**, exhibits significantly higher solubility in DMSO at 125 mg/mL (472.29 mM), which may be a consideration for experiments requiring higher concentrations.

Mechanism of Action: DNA Ligase I Inhibition

DNA ligase I is a critical enzyme in DNA replication and repair, responsible for joining Okazaki fragments during lagging strand synthesis and sealing nicks in the DNA backbone. This process occurs in three sequential steps. **L82** acts as an uncompetitive inhibitor, specifically targeting the third step of the ligation reaction.

Diagram of the DNA Ligation Pathway and **L82** Inhibition



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References

- 1. Rational Design of Human DNA Ligase Inhibitors that Target Cellular DNA Replication and Repair - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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